

Introduction: Addressing the Challenge of Poorly Soluble Therapeutics

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Compound of Interest

Compound Name: *Bis(N-2-ethoxyethyl 2-hexyldecanoate)amine*

Cat. No.: *B15545559*

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The effective delivery of therapeutic agents to their target sites remains a significant hurdle in drug development, particularly for molecules with poor aqueous solubility. A primary strategy to overcome this is the use of advanced nanocarrier systems. **Bis(N-2-ethoxyethyl 2-hexyldecanoate)amine** is a specialized PEGylated cationic lipid engineered to be a critical component in such systems.^{[1][2][3][4]} Its unique amphipathic structure, featuring a hydrophilic polyethylene glycol (PEG) linker and hydrophobic lipid tails, enables the formulation of stable nanocarriers that can enhance the solubility, delivery efficiency, and tissue specificity of encapsulated drugs.^{[1][5][6]} This guide provides a comprehensive technical overview of its structure, properties, and application in drug delivery research for scientists and development professionals.

Molecular Structure and Physicochemical Properties

The functionality of **Bis(N-2-ethoxyethyl 2-hexyldecanoate)amine** is derived directly from its meticulously designed molecular architecture. Understanding this structure is fundamental to its application.

Structural Analysis

The molecule is a cationic lipid-like compound comprised of three key functional domains:

- **A Secondary Amine Core:** The central nitrogen atom (azanediyl) acts as a linker and provides a cationic character at physiological pH, which can be crucial for interacting with anionic biomolecules or cell membranes.
- **Hydrophilic Ethoxyethyl Linkers:** Two chains containing ethoxyethyl groups are attached to the central amine. These PEG-like structures are highly hydrophilic, increasing the overall water solubility of the compound and forming a protective corona on the surface of nanocarriers to improve their stability in biological fluids.[\[5\]](#)[\[6\]](#)
- **Hydrophobic Lipid Tails:** The molecule possesses four hydrophobic tails, each consisting of a 2-hexyldecanoate chain attached via an ester linkage.[\[5\]](#)[\[6\]](#) These long, branched alkyl chains form a lipophilic core capable of encapsulating poorly soluble drug molecules.

This amphipathic nature drives the self-assembly of the lipid into higher-order structures, such as micelles or lipid nanoparticles (LNPs), when in an aqueous environment.

Physicochemical Data

The key properties of **Bis(N-2-ethoxyethyl 2-hexyldecanoate)amine** are summarized below for quick reference.

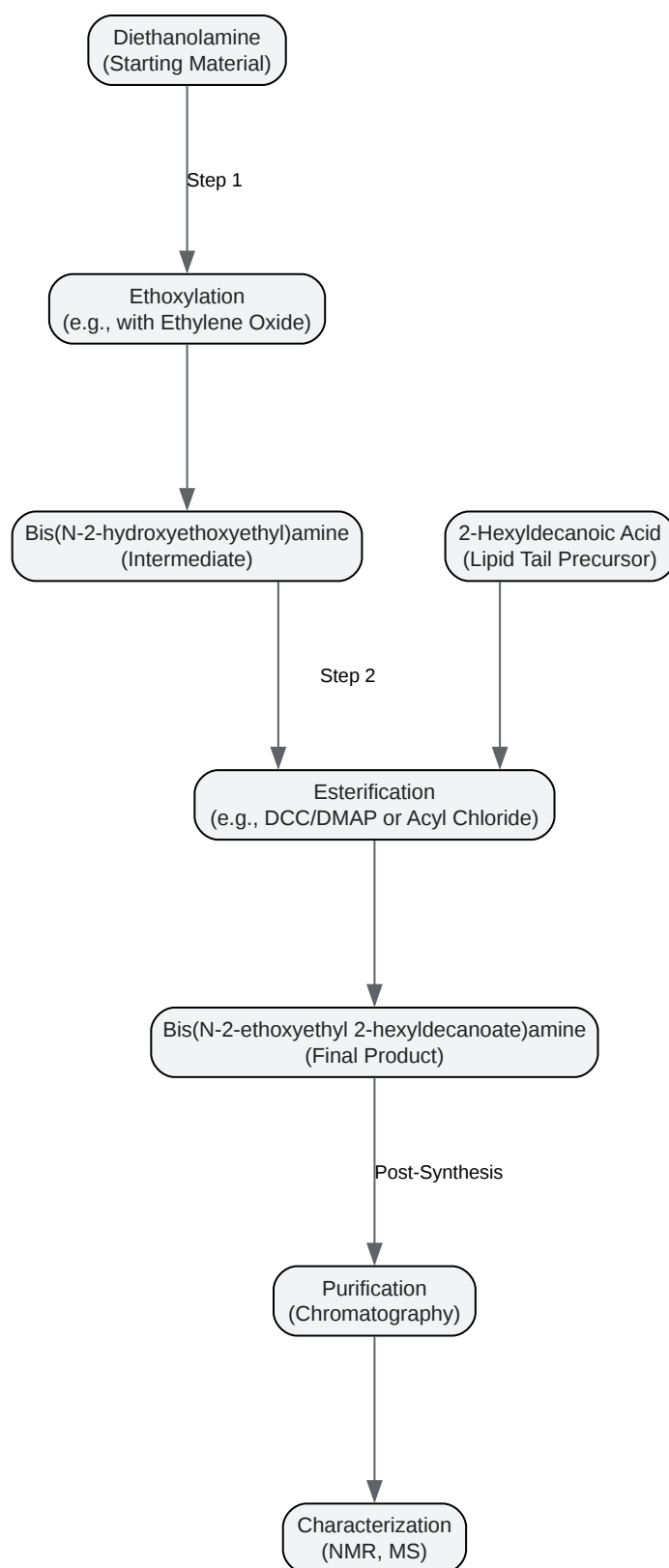
Property	Value	Source(s)
Chemical Name	((azanediylbis(ethane-2,1-diyl))bis(oxy))bis(ethane-2,1-diyl) bis(2-hexyldecanoate)	[6]
Molecular Formula	C40H79NO6	[1][5][6]
Molecular Weight	~670.1 g/mol	[1][4][5]
CAS Number	2985009-59-2	[4]
Appearance	Research-grade material is typically supplied as a powder.	[4]
Solubility	Soluble in organic solvents such as Ethanol, DMSO, and DMF.	[5]
Storage Conditions	Recommended long-term storage at -20°C to ensure stability.	[4][5]

Conceptual Synthesis and Characterization

While specific, proprietary synthesis methods may vary, a logical retrosynthetic approach can be proposed based on the principles of organic chemistry. This provides insight into the molecule's construction and the potential for impurities.

Proposed Synthesis Workflow

The synthesis can be envisioned as a multi-step process involving the construction of the core amine structure followed by the attachment of the hydrophobic tails. The causality behind this workflow is to build the stable backbone first before introducing the ester-linked tails, which might be sensitive to harsh reaction conditions.



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Caption: Proposed multi-step synthesis pathway for **Bis(N-2-ethoxyethyl 2-hexyldecanoate)amine**.

Purification and Structural Verification

Post-synthesis, purification via column chromatography is essential to remove unreacted starting materials and side products. The identity and purity of the final compound must be rigorously confirmed using standard analytical techniques:

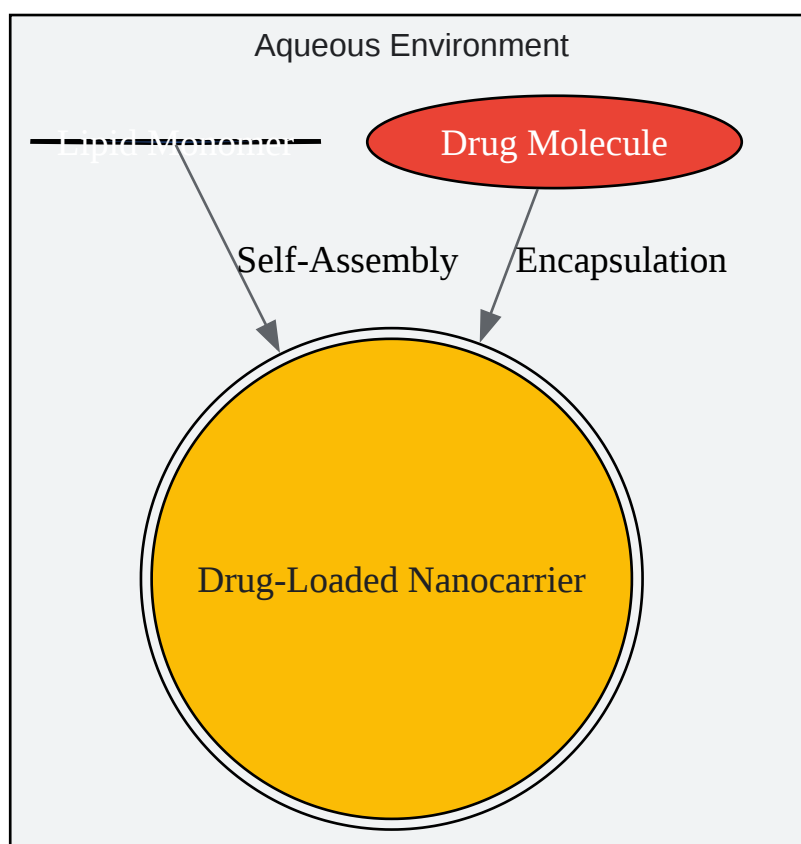
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure and proton/carbon environment.
- Mass Spectrometry (MS): To verify the molecular weight and elemental composition.^[6]

Mechanism of Action in Drug Delivery Formulations

The primary application of this lipid is as a formulation excipient to create nanocarriers for poorly soluble drugs.^[1] Its structure is optimized for self-assembly and in vivo stability.

Self-Assembly into Nanocarriers

In an aqueous medium, the amphipathic lipid molecules spontaneously arrange themselves to minimize the exposure of their hydrophobic tails to water. This process, driven by the hydrophobic effect, results in the formation of nanostructures where the lipid tails form a core and the hydrophilic PEG linkers form an outer shell or corona. This core is an ideal environment for encapsulating lipophilic drug molecules, effectively solubilizing them within the nanoparticle.



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Caption: Conceptual workflow of drug encapsulation via lipid self-assembly in an aqueous medium.

The Role of PEGylation

The hydrophilic PEG chains serve a critical "stealth" function. When the nanocarrier is introduced into the bloodstream, the PEG corona creates a hydration layer that sterically hinders the adsorption of opsonin proteins. This opsonization process is what typically marks nanoparticles for rapid clearance by the mononuclear phagocyte system (e.g., macrophages in the liver and spleen). By reducing opsonization, PEGylation prolongs the circulation half-life of the nanocarrier, increasing the probability of it reaching its target tissue.

Representative Application Protocol: Nanocarrier Formulation

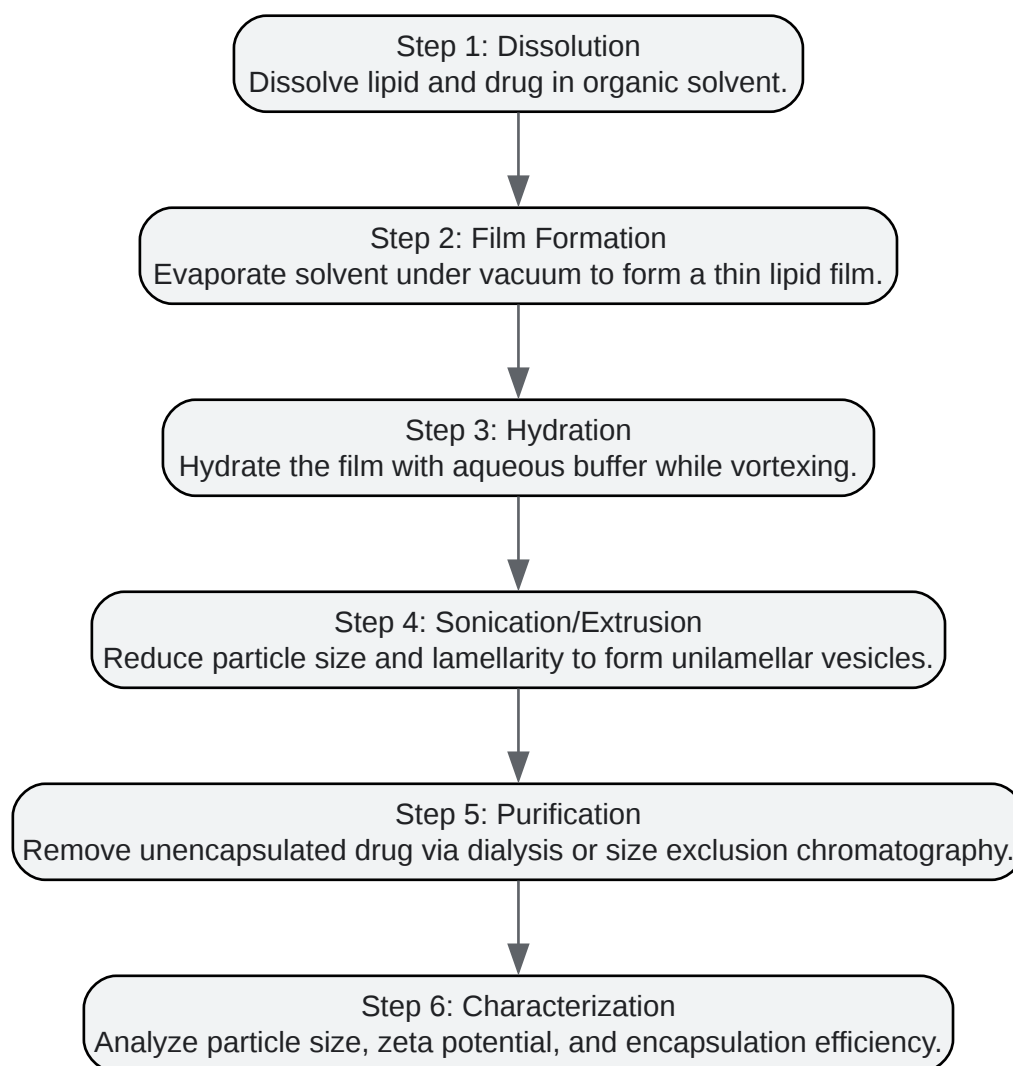
To ensure trustworthiness and reproducibility, any protocol must be a self-validating system. The following is a detailed, representative workflow for formulating and characterizing drug-loaded nanocarriers using **Bis(N-2-ethoxyethyl 2-hexyldecanoate)amine**.

Materials and Reagents

- **Bis(N-2-ethoxyethyl 2-hexyldecanoate)amine**
- Therapeutic drug (poorly water-soluble)
- Co-lipids (e.g., cholesterol, DSPC - optional, for LNP formation)
- Organic solvent (e.g., Ethanol, DMSO)[5]
- Aqueous buffer (e.g., PBS, pH 7.4)
- Dialysis membrane (appropriate MWCO)
- Syringe filters (0.22 µm)

Experimental Workflow: Thin-Film Hydration Method

This protocol describes a common and reliable method for producing lipid-based nanocarriers.



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Caption: Step-by-step experimental workflow for nanocarrier formulation and characterization.

Step-by-Step Methodology

- **Dissolution:** Accurately weigh and dissolve **Bis(N-2-ethoxyethyl 2-hexyldecanoate)amine** and the therapeutic drug in a minimal volume of a suitable organic solvent in a round-bottom flask.
- **Film Formation:** Attach the flask to a rotary evaporator. Rotate the flask in a water bath (temperature set above the boiling point of the solvent) under reduced pressure to remove the organic solvent completely, resulting in a thin, uniform lipid-drug film on the flask's inner surface.

- **Hydration:** Add the pre-warmed aqueous buffer to the flask. Hydrate the film by vortexing or mechanical shaking, which causes the lipid film to swell and peel off, forming multilamellar vesicles (MLVs).
- **Size Reduction:** To achieve a uniform size distribution and form small unilamellar vesicles (SUVs), the MLV suspension must be downsized. This is typically achieved by probe sonication or, for better homogeneity, by extrusion through polycarbonate membranes with defined pore sizes (e.g., 100 nm).
- **Purification:** Separate the formulated nanocarriers from the unencapsulated, free drug. Dialysis against a large volume of fresh buffer is a common and effective method.
- **Characterization (Self-Validation):**
 - **Particle Size and Polydispersity Index (PDI):** Measure using Dynamic Light Scattering (DLS). An acceptable PDI (< 0.3) indicates a homogenous population.
 - **Zeta Potential:** Also measured by DLS to determine the surface charge of the nanoparticles, which influences their stability and interaction with cells.
 - **Encapsulation Efficiency (%EE):** Quantify the amount of drug successfully loaded into the nanocarriers. This is calculated after disrupting the purified nanoparticles with a suitable solvent and measuring the drug concentration (e.g., by HPLC or UV-Vis spectroscopy).
The formula is: $\%EE = (\text{Mass of Drug in Nanoparticles} / \text{Total Mass of Drug Used}) \times 100$

Safety and Handling

While a specific Safety Data Sheet (SDS) for **Bis(N-2-ethoxyethyl 2-hexyldecanoate)amine** should always be consulted, handling guidelines can be inferred from related chemical structures like secondary amines and long-chain esters.

Hazard Category	Precautionary Measures	Source(s)
Skin/Eye Contact	Causes severe skin burns and eye damage. Wear appropriate protective gloves, lab coat, and safety goggles with side-shields.	[7] [8]
Inhalation	May be harmful if inhaled. Use only in a well-ventilated area or under a chemical fume hood.	[9]
Ingestion	Harmful if swallowed. Do not eat, drink, or smoke when handling. Wash hands thoroughly after use.	[9]
Storage	Store locked up in a tightly closed container in a dry, cool, and well-ventilated place.	[7] [9]
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.	[7] [9]
Incompatibilities	Incompatible with strong oxidizing agents, strong acids, and strong alkalis.	[10]

Conclusion

Bis(N-2-ethoxyethyl 2-hexyldecanoate)amine represents a sophisticated tool for researchers in drug delivery. Its rational design, combining a cationic core, a hydrophilic PEG shield, and a hydrophobic drug reservoir, makes it a highly effective excipient for formulating nanocarriers. By enabling the delivery of poorly soluble drugs, this compound and others like it are pivotal in advancing novel therapeutics from the laboratory to clinical application. Adherence to rigorous formulation and characterization protocols is paramount to harnessing its full potential.

References

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